

Spectroscopic data for N-(Hydroxymethyl)stearamide

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *N*-(Hydroxymethyl)stearamide

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An In-Depth Technical Guide to the Spectroscopic Characterization of **N-(Hydroxymethyl)stearamide**

Authored by a Senior Application Scientist

This guide provides a comprehensive technical overview of the essential spectroscopic data for **N-(Hydroxymethyl)stearamide** (C₁₉H₃₉NO₂), a fatty acid amide with applications in various industrial and research fields.[1] The structural elucidation and quality control of this molecule rely critically on a multi-technique spectroscopic approach. This document is intended for researchers, chemists, and drug development professionals, offering both interpreted spectral data and the underlying experimental protocols necessary for its acquisition.

We will explore the expected data from Nuclear Magnetic Resonance (¹H and ¹³C NMR), Infrared (IR) Spectroscopy, and Mass Spectrometry (MS). The causality behind experimental choices and data interpretation is emphasized to provide a framework that is not just procedural, but also educational.

Molecular Structure and Physicochemical Context

N-(Hydroxymethyl)stearamide is derived from stearic acid, a long-chain saturated fatty acid. The molecule incorporates a hydrophilic hydroxymethyl group attached to the amide nitrogen, creating a molecule with both significant hydrophobic character from the C17 alkyl chain and polar functionality from the amide and alcohol groups.

- Molecular Formula: $C_{19}H_{39}NO_2$
- Molecular Weight: 313.52 g/mol [2]
- Appearance: Typically a white, waxy solid.[3]
- Melting Point: $>107^{\circ}C$ [2][4]

The synthesis of **N-(Hydroxymethyl)stearamide** is generally achieved through the N-hydroxymethylation of stearamide, often by reacting it with formaldehyde.[5] Understanding this synthetic route is crucial as it informs potential impurities that may be spectrally relevant.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is arguably the most powerful tool for the unambiguous structural confirmation of **N-(Hydroxymethyl)stearamide**. Analysis is typically conducted in deuterated solvents such as Chloroform-d ($CDCl_3$) or DMSO- d_6 .

Proton (1H) NMR Spectroscopy

The 1H NMR spectrum provides a detailed map of the proton environments within the molecule. The long alkyl chain results in significant signal overlap in the upfield region, but the protons on and near the functional groups provide distinct, diagnostic signals.

Expected 1H NMR Chemical Shifts and Multiplicities

Proton Assignment	Estimated Chemical Shift (δ , ppm)	Multiplicity	Key Insights
-CH ₃ (Terminal methyl)	~0.88	Triplet (t)	The terminal group of the stearyl chain, coupled to the adjacent CH ₂ .
-(CH ₂) ₁₅ - (Bulk methylene)	~1.25	Broad Singlet / Multiplet	A large, integrated signal representing the 30 protons of the main alkyl chain.
-CH ₂ -C=O (α -Methylene)	~2.20	Triplet (t)	Deshielded by the adjacent carbonyl group. Its coupling to the β -CH ₂ gives a triplet.
-NH- (Amide proton)	~5.5 - 6.5	Broad Triplet (br t)	Chemical shift is solvent and concentration-dependent. Broadened due to quadrupolar coupling with Nitrogen and exchange. Expected to couple to the N-CH ₂ protons.
-OH (Hydroxyl proton)	Variable (~2.0 - 4.0)	Broad Singlet / Triplet	Highly variable and dependent on solvent, concentration, and temperature. May couple to the N-CH ₂ protons.

| -N-CH₂-O- (Hydroxymethyl) | ~4.8 - 5.2 | Doublet (d) or Doublet of Doublets (dd) | Deshielded by both Nitrogen and Oxygen. It is coupled to the NH proton and potentially the OH proton, leading to splitting. |

Causality in ¹H NMR Interpretation: The downfield shift of the α-methylene protons (~2.20 ppm) is a direct consequence of the electron-withdrawing inductive effect of the carbonyl group. Similarly, the N-CH₂-O protons are significantly deshielded by the adjacent electronegative nitrogen and oxygen atoms. The broadness of the NH and OH signals is a classic indicator of exchange with trace amounts of water in the solvent or intermolecular hydrogen bonding.

Carbon-13 (¹³C) NMR Spectroscopy

The ¹³C NMR spectrum complements the ¹H data by providing a signal for each unique carbon environment. Given the symmetry of the long alkyl chain, many of the methylene carbons will overlap.

Expected ¹³C NMR Chemical Shifts

Carbon Assignment	Estimated Chemical Shift (δ, ppm)	Key Insights
-C=O (Amide Carbonyl)	~175	The most downfield signal, characteristic of an amide carbonyl.
-N-CH ₂ -O- (Hydroxymethyl)	~65 - 70	Significantly deshielded by the directly attached N and O atoms.
-CH ₂ -C=O (α-Methylene)	~36	Influenced by the adjacent carbonyl group.
-(CH ₂) ₁₅ - (Bulk methylene)	~22 - 32	A cluster of signals for the carbons in the long alkyl chain.

| -CH₃ (Terminal methyl) | ~14 | The most upfield signal, typical for a terminal methyl group. |

Experimental Protocol for NMR Spectroscopy

A robust protocol is essential for acquiring high-quality, reproducible NMR data.

- Sample Preparation:
 - Accurately weigh 5-10 mg of **N-(Hydroxymethyl)stearamide**.
 - Dissolve the sample in ~0.6 mL of a deuterated solvent (e.g., CDCl₃ or DMSO-d₆) in a clean, dry vial.
 - Add a small amount of an internal standard, typically Tetramethylsilane (TMS), which is defined as 0.00 ppm.[\[6\]](#)
 - Transfer the solution to a 5 mm NMR tube.
- Instrument Setup:
 - Use a high-field NMR spectrometer (e.g., 300 MHz or higher) for better signal dispersion.[\[7\]](#)
 - Lock the spectrometer onto the deuterium signal of the solvent.
 - Shim the magnetic field to achieve optimal homogeneity, resulting in sharp, symmetrical peaks.
- Data Acquisition:
 - ¹H NMR: Acquire data using a standard pulse sequence. A sufficient number of scans should be averaged to achieve a good signal-to-noise ratio (typically 16 or 32 scans).
 - ¹³C NMR: Acquire data using a proton-decoupled pulse sequence. Due to the lower natural abundance of ¹³C and its longer relaxation times, significantly more scans (e.g., 1024 or more) are required.
- Data Processing:
 - Apply Fourier transformation to the acquired Free Induction Decay (FID).
 - Phase the resulting spectrum and perform a baseline correction.

- Calibrate the chemical shift scale using the TMS signal at 0.00 ppm.
- Integrate the signals in the ^1H spectrum to determine the relative ratios of protons.

Diagram: NMR Spectroscopy Workflow



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Caption: Workflow for NMR sample preparation, acquisition, and data processing.

Infrared (IR) Spectroscopy

IR spectroscopy is a rapid and effective method for identifying the key functional groups present in the molecule. The spectrum is characterized by absorption bands corresponding to the vibrational frequencies of specific bonds.

Expected IR Absorption Bands

Wavenumber (cm ⁻¹)	Bond Vibration	Intensity	Functional Group
~3400 (broad)	O-H stretch	Strong, Broad	Alcohol (-OH)
~3300 (broad)	N-H stretch	Strong, Broad	Amide (-NH)
2850 - 2960	C-H stretch	Strong	Alkyl Chain (-CH ₂ , -CH ₃)
~1640	C=O stretch (Amide I)	Strong	Amide (-C=O)
~1550	N-H bend (Amide II)	Medium	Amide (-NH)

| ~1050 | C-O stretch | Medium | Alcohol (-C-OH) |

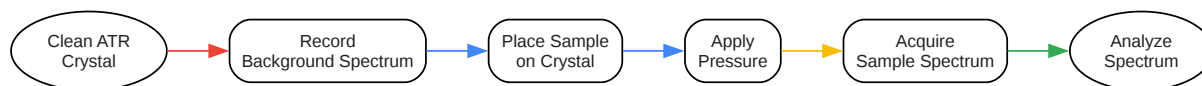
Causality in IR Interpretation: The broadness of the O-H and N-H stretching bands is a direct result of intermolecular hydrogen bonding, which creates a continuum of vibrational energies. The position of the amide C=O stretch at a relatively low wavenumber ($\sim 1640\text{ cm}^{-1}$) compared to ketones ($\sim 1715\text{ cm}^{-1}$) is due to the resonance delocalization of the nitrogen lone pair, which reduces the double-bond character of the carbonyl.[8]

Experimental Protocol for IR Spectroscopy (ATR)

Attenuated Total Reflectance (ATR) is a common, modern technique for acquiring IR spectra of solid samples with minimal preparation.

- Instrument Preparation:
 - Ensure the ATR crystal (typically diamond or germanium) is clean by wiping it with a suitable solvent (e.g., isopropanol) and allowing it to dry completely.
 - Record a background spectrum of the empty ATR stage. This is crucial as it will be automatically subtracted from the sample spectrum to remove signals from atmospheric CO₂ and water vapor.
- Sample Analysis:
 - Place a small amount of the solid **N-(Hydroxymethyl)stearamide** powder onto the ATR crystal.
 - Apply pressure using the instrument's anvil to ensure firm and even contact between the sample and the crystal.
 - Acquire the sample spectrum. Typically, 16-32 scans are co-added to improve the signal-to-noise ratio.
- Data Processing:
 - The software automatically performs the background subtraction.
 - Identify and label the major absorption peaks, comparing them to known correlation charts.

Diagram: ATR-IR Spectroscopy Workflow

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Caption: Standard workflow for acquiring an ATR-IR spectrum of a solid sample.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of the molecule, which is invaluable for confirming its identity and structural features.

Electrospray Ionization (ESI) is a suitable soft ionization technique for this molecule.

Expected Mass Spectrometry Data

m/z Value	Ion	Fragmentation Origin	Key Insights
314.31	$[M+H]^+$	Protonated Molecular Ion	Confirms the molecular weight (313.52 Da).
336.29	$[M+Na]^+$	Sodiated Molecular Ion	Commonly observed adduct in ESI-MS.
296.29	$[M+H - H_2O]^+$	Loss of water from the hydroxyl group.	A common fragmentation pathway for alcohols.
284.30	$[M+H - CH_2O]^+$	Loss of formaldehyde.	Characteristic fragmentation of an N-hydroxymethyl group.

| Various | C_nH_{2n+1} | Cleavage along the alkyl chain. | A series of peaks separated by 14 Da (CH_2) is characteristic of a long fatty acid chain. |

Causality in MS Fragmentation: The N-hydroxymethyl group is prone to characteristic losses. The loss of water ($[M+H - H_2O]^+$) is a thermodynamically favorable process for the protonated molecule. The cleavage to lose formaldehyde ($[M+H - CH_2O]^+$) is a key diagnostic fragmentation that points directly to the N-CH₂-OH moiety. The long alkyl chain will typically undergo fragmentation, but the most structurally informative peaks are those related to the functional groups.

Experimental Protocol for Mass Spectrometry (ESI-MS)

- Sample Preparation:
 - Prepare a dilute solution of **N-(Hydroxymethyl)stearamide** (~10-50 µg/mL) in a solvent suitable for ESI, such as methanol or acetonitrile, often with a small amount of formic acid (0.1%) to promote protonation ($[M+H]^+$).
- Instrument Setup:
 - Use a high-resolution mass spectrometer (e.g., TOF, Orbitrap, or FT-ICR) for accurate mass measurements.
 - Calibrate the instrument using a known standard immediately prior to analysis.
 - Optimize ESI source parameters (e.g., capillary voltage, gas flow, temperature) to achieve a stable spray and maximum ion signal.
- Data Acquisition:
 - Infuse the sample solution directly into the ESI source at a low flow rate (e.g., 5-10 µL/min).
 - Acquire data in positive ion mode to observe $[M+H]^+$ and $[M+Na]^+$ adducts.
 - If fragmentation data is desired, perform tandem MS (MS/MS) by selecting the $[M+H]^+$ ion (m/z 314.3) and subjecting it to Collision-Induced Dissociation (CID).

Conclusion

The structural verification of **N-(Hydroxymethyl)stearamide** is reliably achieved through a combination of NMR, IR, and MS techniques. Each method provides a unique and complementary piece of the structural puzzle. ^1H and ^{13}C NMR confirm the carbon-hydrogen framework and the connectivity of the functional groups. IR spectroscopy offers a rapid confirmation of the presence of amide, alcohol, and alkyl functionalities. Finally, high-resolution mass spectrometry validates the elemental composition and provides key fragmentation data that corroborates the presence of the N-hydroxymethyl group. The protocols and expected data presented in this guide provide a self-validating system for the comprehensive characterization of this molecule, ensuring high confidence in its identity and purity for research and development applications.

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- To cite this document: BenchChem. [Spectroscopic data for N-(Hydroxymethyl)stearamide]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1581918/docs#spectroscopic-data-for-n-hydroxymethyl-stearamide>]

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